

# 4-Bromo-2-methylthiazole: A Comprehensive Technical Guide to Safety, Handling, and Properties

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## Compound of Interest

Compound Name: **4-Bromo-2-methylthiazole**

Cat. No.: **B1272499**

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Bromo-2-methylthiazole** is a heterocyclic organic compound that serves as a valuable building block in various chemical syntheses. Its unique structure, featuring a thiazole ring substituted with both a bromine atom and a methyl group, makes it a versatile reagent in the development of pharmaceuticals, agrochemicals, and advanced materials. This technical guide provides in-depth information on the safety, handling, and material properties of **4-Bromo-2-methylthiazole** to ensure its safe and effective use in a laboratory setting.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **4-Bromo-2-methylthiazole** is fundamental for its proper handling and use. The following table summarizes its key properties.

Property	Value	Reference(s)
CAS Number	298694-30-1	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C4H4BrNS	<a href="#">[3]</a> <a href="#">[1]</a>
Molecular Weight	178.05 g/mol	<a href="#">[1]</a>
Appearance	Colorless to pale yellow liquid	
Boiling Point	125-127 °C	
Predicted Boiling Point	199.2 ± 13.0 °C	<a href="#">[4]</a>
Density	1.65 g/mL at 20 °C	
Predicted Density	1.702 ± 0.06 g/cm³	<a href="#">[4]</a>
Solubility	Immiscible with water, soluble in polar organic solvents.	
Storage Temperature	Inert atmosphere, store in freezer, under -20°C.	<a href="#">[4]</a>

## Safety and Hazard Information

**4-Bromo-2-methylthiazole** is classified as a hazardous substance. Adherence to safety guidelines is crucial to minimize risks.

## GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Hazard Class	Category	GHS Hazard Statement	Reference(s)
Acute Toxicity, Oral	4	H302: Harmful if swallowed	<a href="#">[1]</a> <a href="#">[5]</a>
Skin Corrosion/Irritation	2	H315: Causes skin irritation	<a href="#">[1]</a> <a href="#">[5]</a>
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage	<a href="#">[1]</a> <a href="#">[5]</a>
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	<a href="#">[1]</a> <a href="#">[5]</a>

## Hazard and Precautionary Statements

Signal Word: Danger[\[1\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[5\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[5\]](#)
- H318: Causes serious eye damage.[\[1\]](#)[\[5\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[5\]](#)

Precautionary Statements:

- Prevention: P261, P264, P270, P271, P280
- Response: P301+P312, P302+P352, P304+P340, P305+P351+P338, P310, P330, P332+P313, P362
- Storage: P403+P233, P405

- Disposal: P501

## Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **4-Bromo-2-methylthiazole** and ensure the safety of laboratory personnel.

### Safe Handling

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. For operations with a risk of splashing, a face shield is recommended.
- Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.
- Ignition Sources: Keep away from heat, sparks, and open flames.

### Storage

- Container: Store in a tightly closed, original container. Amber glass bottles with PTFE-lined caps are recommended.
- Conditions: Store in a cool, dry, and well-ventilated place. For long-term storage, keeping it in a freezer at or below -20°C in an inert atmosphere is advised.<sup>[4]</sup>
- Incompatible Materials: Store away from alkaline materials, strong oxidizing agents, and acids.

## Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

### First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.

- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Specific Hazards: Emits toxic fumes under fire conditions, including nitrogen oxides, sulfur oxides, and hydrogen bromide.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb with an inert dry material and place in an appropriate waste disposal container. Dispose of in accordance with local regulations.

## Toxicological Information

The toxicological properties of **4-Bromo-2-methylthiazole** are not extensively studied. However, based on available data, it is considered to have moderate acute toxicity.

Toxicity Metric	Value	Reference(s)
LD50 (Oral)	~220 mg/kg	

## Experimental Protocols and Applications

**4-Bromo-2-methylthiazole** is a key intermediate in the synthesis of various functional molecules. While detailed, step-by-step experimental protocols for specific industrial applications are proprietary and not publicly available, this section outlines the general synthetic strategies where this compound is utilized.

### Synthesis of Dual Orexin Receptor Antagonists

Dual orexin receptor antagonists are a class of drugs used to treat insomnia. The synthesis of these complex molecules often involves the construction of a core scaffold to which various functional groups are attached. **4-Bromo-2-methylthiazole** can be used as a building block to introduce the 2-methylthiazole moiety into the final drug molecule. A general synthetic approach would involve a cross-coupling reaction, such as a Suzuki or Stille coupling, where the bromine atom on the thiazole ring is replaced by a bond to the core structure of the antagonist.

### Fungicide Synthesis

In the agrochemical industry, thiazole derivatives are known to exhibit fungicidal activity. **4-Bromo-2-methylthiazole** can serve as a starting material for the synthesis of novel fungicides. The synthetic strategy would likely involve nucleophilic substitution or cross-coupling reactions at the bromine-substituted position to introduce other functional groups that enhance the fungicidal efficacy and spectrum of the final product.

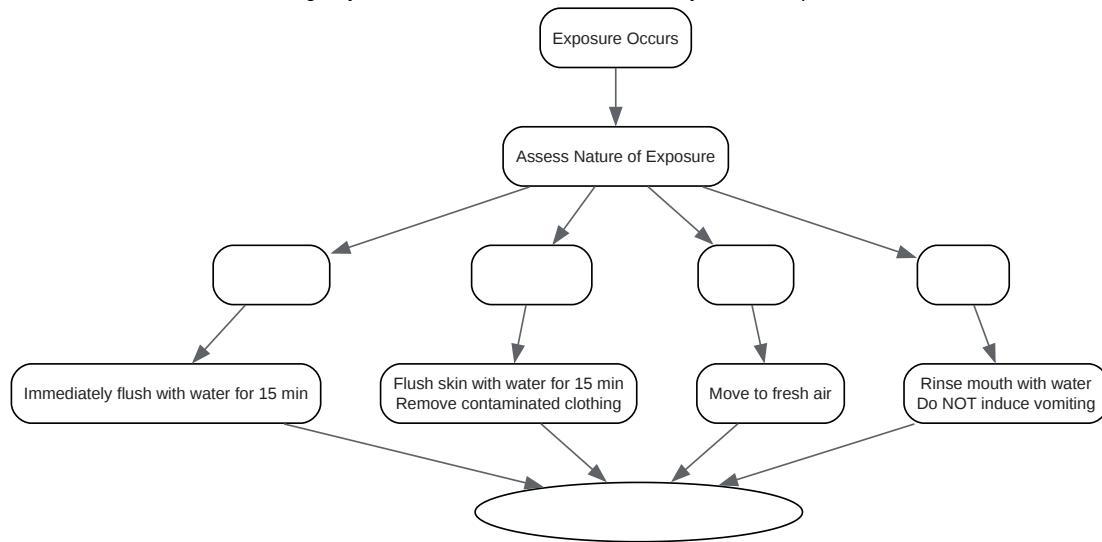
### Preparation of Thiazole-Based Conducting Polymers

Thiazole-containing polymers are a class of conducting polymers with potential applications in organic electronics. The preparation of these materials can be achieved through the polymerization of thiazole-based monomers. **4-Bromo-2-methylthiazole** can be converted into a polymerizable monomer, for example, by introducing a polymerizable group via a cross-coupling reaction. The subsequent polymerization, often catalyzed by a transition metal complex, would yield the desired conducting polymer.

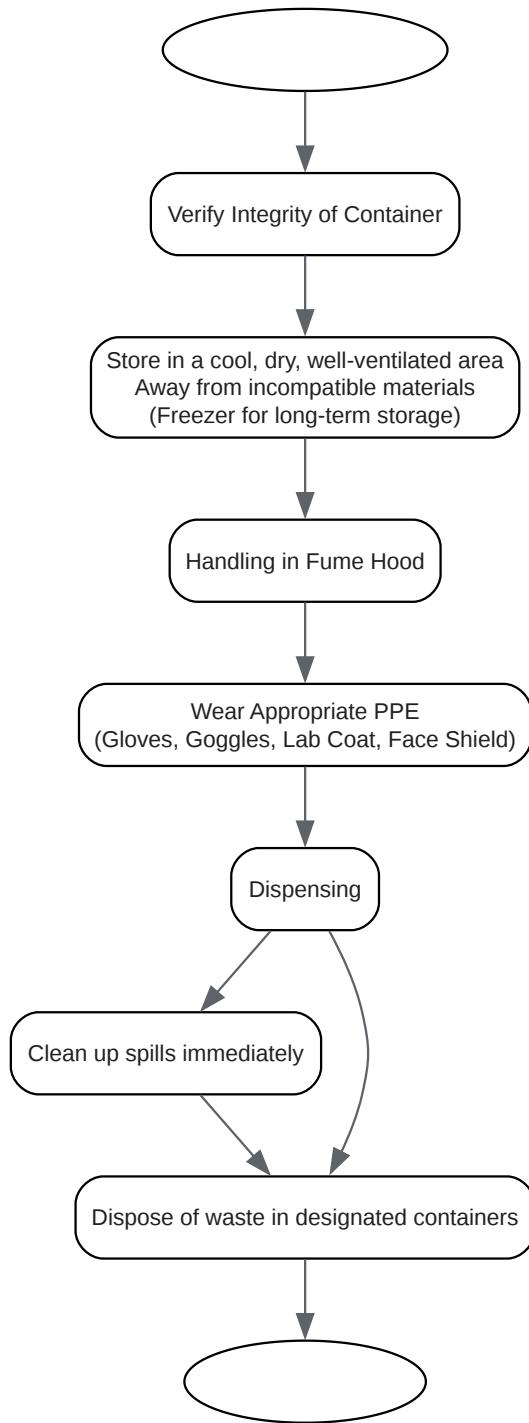
## Visualized Logical Workflows

The following diagrams, created using Graphviz, illustrate key logical workflows for safety and experimental considerations.

## Emergency First Aid Protocol for 4-Bromo-2-methylthiazole Exposure



## Safe Handling and Storage Workflow for 4-Bromo-2-methylthiazole

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